

Application Notes and Protocols for Dissolving Chlorphentermine in DMSO

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Compound of Interest

Compound Name: Chlorphentermine

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These application notes provide detailed protocols for the dissolution of **Chlorphentermine** hydrochloride in Dimethyl Sulfoxide (DMSO) for use in various research applications.

Adherence to these guidelines will help ensure the accurate preparation of stock solutions and the reproducibility of experimental results.

Data Presentation: Physicochemical Properties and Solubility

Chlorphentermine hydrochloride is a white to off-white, odorless crystalline powder with a bitter taste. It is the hydrochloride salt of **Chlorphentermine**, a selective serotonin-releasing agent (SSRA).^[1] The relevant physicochemical properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₄ CIN · HCl	PubChem
Molecular Weight	220.14 g/mol	R&D Systems[2][3]
Appearance	White to off-white solid	PubChem[1]
Solubility in DMSO	≤ 100 mM	R&D Systems[2][3]
Solubility in Water	≤ 100 mM	R&D Systems[2][3]
Storage	Desiccate at room temperature	R&D Systems[2][3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Chlorphentermine Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Chlorphentermine** hydrochloride in DMSO. This high-concentration stock solution is suitable for long-term storage and subsequent dilution to working concentrations for various in vitro and in vivo experiments.

Materials:

- **Chlorphentermine** hydrochloride (powder)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** In a chemical fume hood, allow the container of **Chlorphentermine** hydrochloride to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh 22.01 mg of **Chlorphentermine** hydrochloride powder and transfer it to a sterile tube.
- **Dissolution:** Add 1 mL of anhydrous/sterile DMSO to the tube containing the **Chlorphentermine** hydrochloride.
- **Mixing:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), the DMSO stock solution can be sterilized by filtration through a 0.22 µm DMSO-compatible syringe filter.
- **Aliquoting and Storage:** Aliquot the 100 mM stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the 100 mM DMSO stock solution to prepare working concentrations for cell-based assays, ensuring the final DMSO concentration remains below cytotoxic levels (typically <0.1% to <0.5%).

Materials:

- 100 mM **Chlorphentermine** hydrochloride in DMSO (from Protocol 1)
- Sterile cell culture medium
- Sterile tubes for dilution
- Pipettes and sterile filter tips

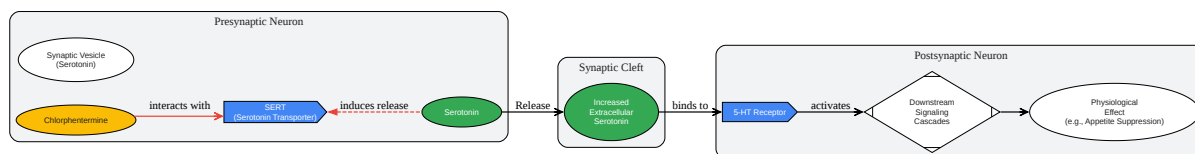
Procedure:

- **Intermediate Dilution (if necessary):** For preparing a wide range of concentrations, it may be convenient to first prepare an intermediate stock solution (e.g., 10 mM or 1 mM) by diluting the 100 mM stock in DMSO.
- **Final Dilution:** To prepare the final working solutions, dilute the DMSO stock solution (or intermediate dilution) directly into the cell culture medium. For example, to achieve a final concentration of 100 μ M with a final DMSO concentration of 0.1%, add 1 μ L of the 100 mM stock solution to 999 μ L of cell culture medium.
- **Vehicle Control:** It is crucial to include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the highest concentration of **Chlorphentermine** hydrochloride tested.
- **Mixing:** Gently mix the working solutions by pipetting or brief vortexing before adding to the cells.

Mandatory Visualization

Signaling Pathway of Chlorphentermine as a Selective Serotonin Releasing Agent (SSRA)

Chlorphentermine's primary mechanism of action is as a selective serotonin releasing agent (SSRA). It acts on the serotonin transporter (SERT) to induce the non-exocytotic release of serotonin from the presynaptic neuron into the synaptic cleft.^[4] This leads to an increase in extracellular serotonin levels, which then activates postsynaptic serotonin receptors.



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Caption: Mechanism of action of **Chlorphentermine** as an SSRI.

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